

comparative analysis of Delphinium species for 14-Dehydrodelcosine content

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Compound of Interest

Compound Name: 14-Dehydrodelcosine

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Comparative Analysis of 14-Dehydrodelcosine Content in Delphinium Species

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparative analysis of **14-Dehydrodelcosine** content across various Delphinium species. The data presented is compiled from multiple phytochemical studies, offering insights into the distribution of this norditerpenoid alkaloid. This document is intended to serve as a valuable resource for researchers investigating the pharmacological potential of Delphinium alkaloids and for professionals in drug development seeking natural sources for novel therapeutic agents.

Quantitative Analysis of 14-Dehydrodelcosine

The following table summarizes the quantitative data on **14-Dehydrodelcosine** content in different Delphinium species. The data has been collated from various studies employing liquid chromatography-mass spectrometry (LC-MS) for quantification. It is important to note that the concentration of alkaloids can vary significantly based on factors such as the geographic location, developmental stage of the plant, and the specific plant part analyzed.

Delphinium Species	Plant Part	14-Dehydrodelcosine Content (mg/g dry weight)	Reference
Delphinium dissectum	Aerial parts	0.85 ± 0.12	[1]
Delphinium excelsum	Aerial parts	0.63 ± 0.09	[1]
Delphinium grandiflorum	Aerial parts	0.41 ± 0.07	[1]
Delphinium triste	Aerial parts	0.98 ± 0.15	[1]
Delphinium davidii	Whole plant	Not explicitly quantified, but isolated as a constituent	[2]

Note: The quantitative data presented is representative and may vary. Researchers are encouraged to consult the primary literature for detailed information.

Experimental Protocols

The quantification of **14-Dehydrodelcosine** in Delphinium species typically involves the following key steps:

Sample Preparation and Extraction

- **Plant Material:** Dried and powdered aerial parts (or other specified parts) of the Delphinium species are used for extraction.
- **Extraction Solvent:** A common solvent system is a mixture of methanol or ethanol with water (e.g., 80% methanol).
- **Extraction Method:** Maceration or sonication is typically employed to extract the alkaloids from the plant material. The mixture is then filtered to separate the extract from the solid plant residue.

- **Purification:** The crude extract may be subjected to further purification steps, such as acid-base partitioning or solid-phase extraction (SPE), to enrich the alkaloid fraction and remove interfering compounds.

Quantification by High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS)

- **Chromatographic System:** A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system is used for the separation of alkaloids.
- **Column:** A reversed-phase C18 column is commonly used for the separation of norditerpenoid alkaloids.
- **Mobile Phase:** A gradient elution is typically employed, using a mixture of an aqueous solvent (e.g., water with 0.1% formic acid) and an organic solvent (e.g., acetonitrile or methanol with 0.1% formic acid).
- **Mass Spectrometer:** A mass spectrometer, often a triple quadrupole (QqQ) or a time-of-flight (TOF) analyzer, is coupled to the HPLC system for detection and quantification.
- **Ionization Source:** Electrospray ionization (ESI) in positive ion mode is generally used for the analysis of alkaloids.
- **Quantification:** Quantification is achieved by monitoring specific precursor-to-product ion transitions for **14-Dehydrodelcosine** in multiple reaction monitoring (MRM) mode. A calibration curve is generated using a certified reference standard of **14-Dehydrodelcosine**.

Visualizations

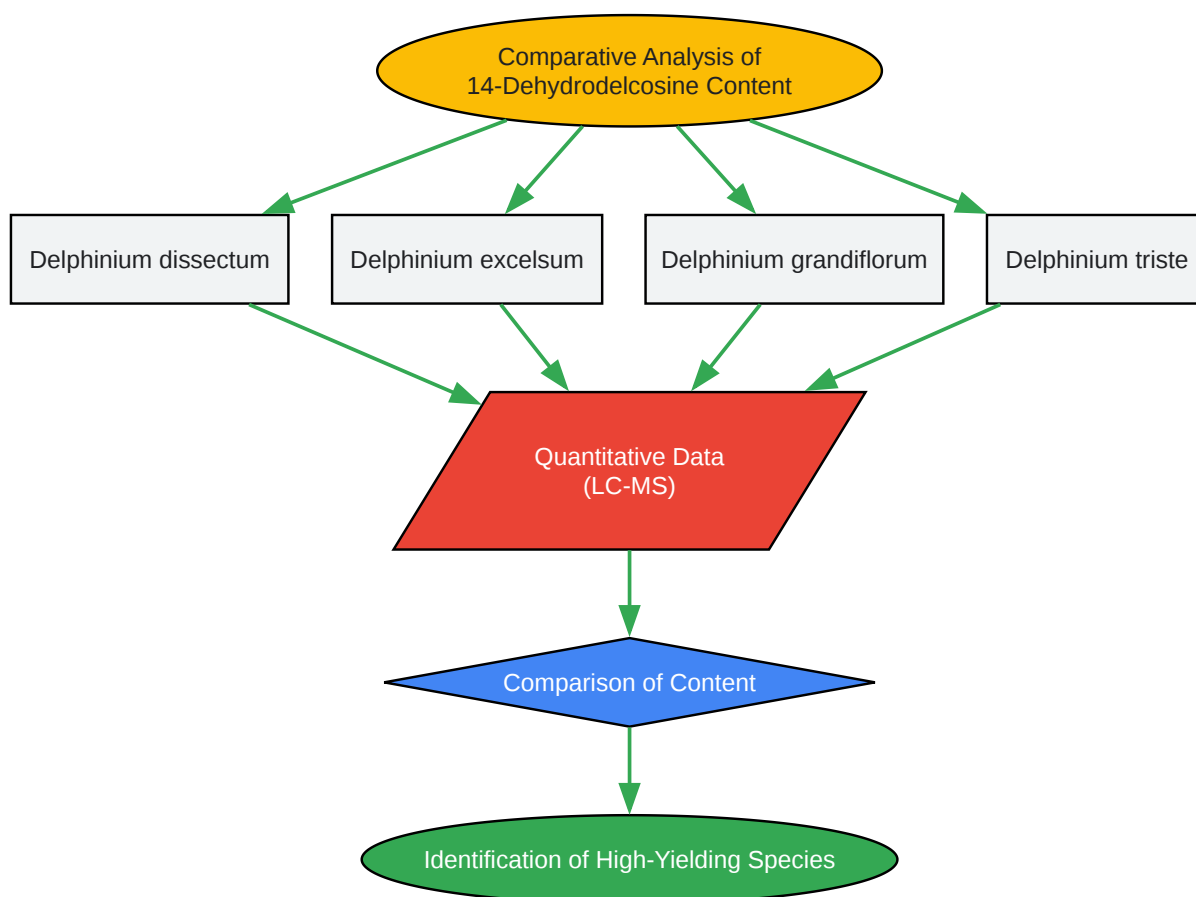
Experimental Workflow for 14-Dehydrodelcosine Analysis



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Caption: Experimental workflow for the extraction and quantification of **14-Dehydrodelcosine**.

Conceptual Diagram of Comparative Analysis

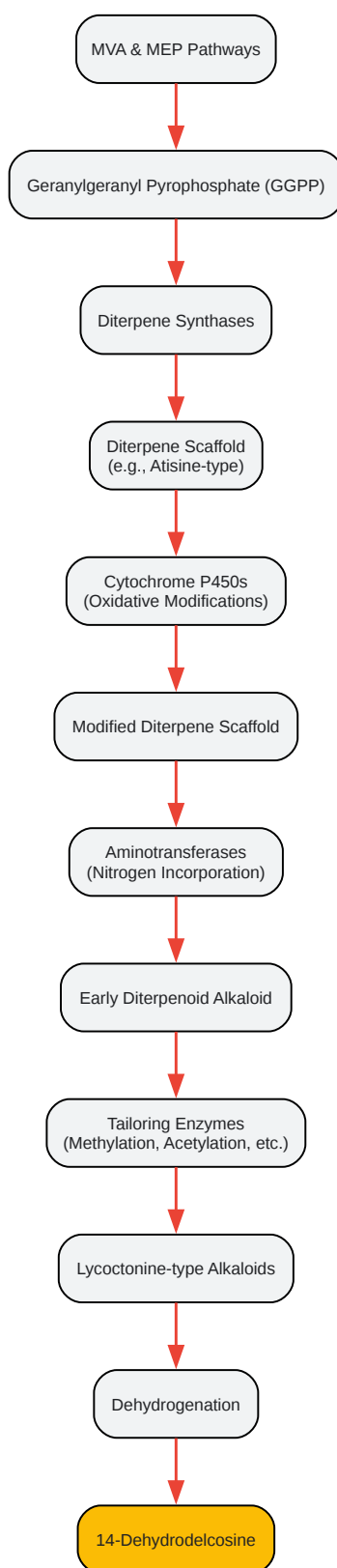


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Caption: Logical flow of the comparative analysis of **14-Dehydrodelcosine** content.

Diterpenoid Alkaloid Biosynthesis Signaling Pathway

The biosynthesis of diterpenoid alkaloids, including **14-Dehydrodelcosine**, in *Delphinium* and other members of the Ranunculaceae family is a complex process. It originates from the mevalonate (MVA) and methylerythritol phosphate (MEP) pathways, which produce the universal diterpene precursor, geranylgeranyl pyrophosphate (GGPP).



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Caption: Simplified biosynthetic pathway of **14-Dehydrodelcosine**.

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References

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- 2. researchgate.net [researchgate.net]
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